

solubility of 4-Ethylsulfonylbenzaldehyde in organic solvents

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Ethylsulfonylbenzaldehyde**

Cat. No.: **B1314216**

[Get Quote](#)

An In-depth Technical Guide on the Solubility of 4-Methylsulfonylbenzaldehyde in Organic Solvents

Introduction

4-Methylsulfonylbenzaldehyde is a versatile bifunctional molecule incorporating both an aldehyde and a methylsulfonyl group. This compound serves as a crucial building block in the synthesis of more complex chemical structures, particularly in the development of novel compounds for medicinal chemistry and materials science.^[1] The presence of the electron-withdrawing sulfonyl group and the reactive aldehyde functionality allows for a wide range of chemical transformations.^[1] Understanding its solubility in various organic solvents is paramount for its purification, crystallization, and application in various synthetic processes.^[2] ^[3] This technical guide provides a comprehensive overview of the solubility of 4-methylsulfonylbenzaldehyde in a range of organic solvents, details the experimental methodologies for solubility determination, and presents relevant thermodynamic models.

Quantitative Solubility Data

The solubility of 4-methylsulfonylbenzaldehyde has been experimentally determined in several pure and binary organic solvents. The mole fraction solubility generally increases with an increase in temperature.^[2]^[3]

Solubility in Pure Organic Solvents

The solid-liquid phase equilibrium for 4-methylsulfonylbenzaldehyde was investigated in nine organic solvents from 283.15 K to 318.15 K under atmospheric pressure.[2][3] The solubility, expressed as mole fraction (x), is summarized in the table below. The order of solubility in these solvents at a given temperature is: acetone > acetonitrile > acetic acid > methanol > ethanol > toluene > 1-butanol > 1-propanol > 2-propanol.[3]

| Temperature (K) | Methanol | Ethanol | 1-Propanol | 2-Propanol | 1-Butanol | Acetone | Acetonitrile | Toluene | Acetic Acid |
|-----------------|----------|---------|------------|------------|-----------|---------|--------------|---------|-------------|
| 283.15 | 0.0158 | 0.0119 | 0.0089 | 0.0081 | 0.0098 | 0.0465 | 0.0411 | 0.0108 | 0.0217 |
| 288.15 | 0.0193 | 0.0148 | 0.0112 | 0.0101 | 0.0123 | 0.0573 | 0.0509 | 0.0136 | 0.0269 |
| 293.15 | 0.0236 | 0.0183 | 0.0140 | 0.0125 | 0.0153 | 0.0702 | 0.0627 | 0.0171 | 0.0332 |
| 298.15 | 0.0288 | 0.0226 | 0.0174 | 0.0154 | 0.0191 | 0.0858 | 0.0768 | 0.0214 | 0.0408 |
| 303.15 | 0.0351 | 0.0279 | 0.0216 | 0.0189 | 0.0237 | 0.1046 | 0.0938 | 0.0267 | 0.0500 |
| 308.15 | 0.0426 | 0.0344 | 0.0268 | 0.0232 | 0.0294 | 0.1271 | 0.1141 | 0.0332 | 0.0611 |
| 313.15 | 0.0516 | 0.0423 | 0.0332 | 0.0284 | 0.0364 | 0.1541 | 0.1384 | 0.0411 | 0.0744 |
| 318.15 | 0.0624 | 0.0518 | 0.0410 | 0.0346 | 0.0449 | 0.1862 | 0.1673 | 0.0507 | 0.0903 |

Table 1: Mole fraction solubility (x) of 4-methylsulfonylbenzaldehyde in nine pure organic solvents at various temperatures.[2][3]

Solubility in Binary Solvent Mixtures

The solubility of 4-methylsulfonylbenzaldehyde has also been determined in binary mixtures of acetonitrile with methanol, ethanol, and isopropanol at temperatures ranging from 283.15 to 318.15 K.[2] In these systems, the solubility of 4-methylsulfonylbenzaldehyde increases with both rising temperature and an increasing mass fraction of acetonitrile.[2]

Experimental Protocols

The solubility data presented above were primarily determined using an isothermal dissolution equilibrium method.[4] A general workflow for this experimental protocol is outlined below.

Isothermal Dissolution Equilibrium Method

This static equilibrium method involves the following key steps:

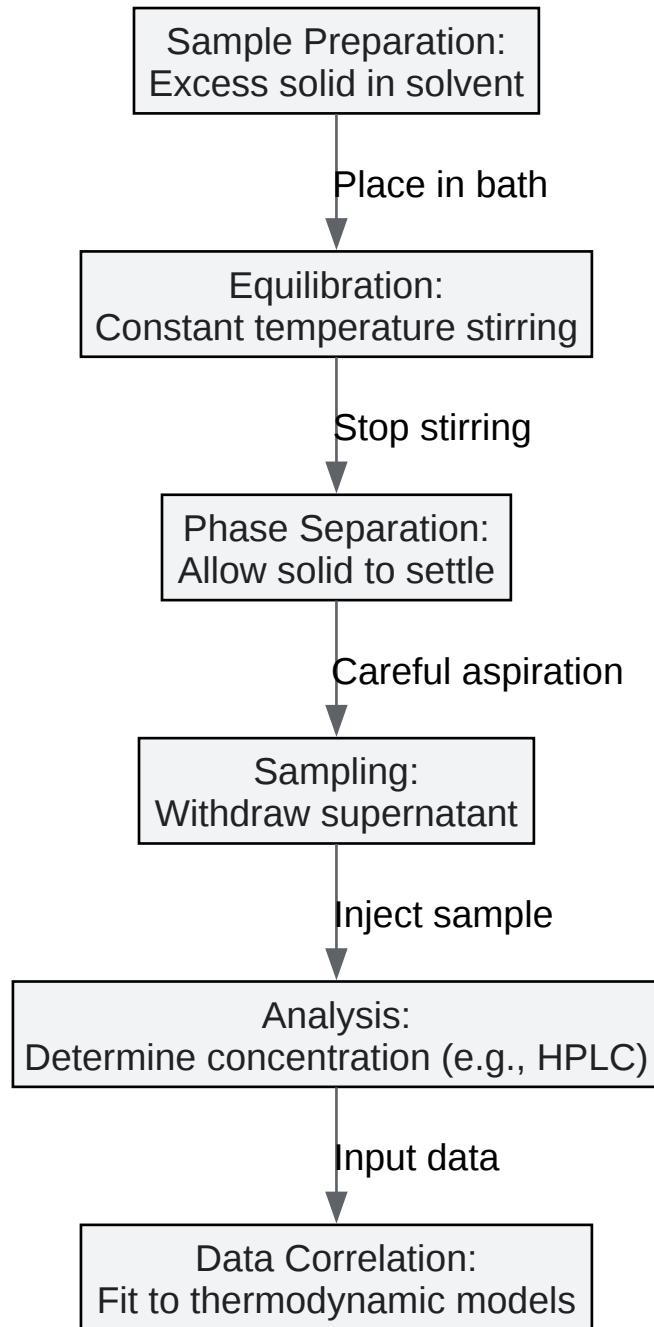
- **Sample Preparation:** An excess amount of 4-methylsulfonylbenzaldehyde is added to a known volume of the selected solvent in a sealed vessel.
- **Equilibration:** The vessel is placed in a thermostatically controlled water bath to maintain a constant temperature. The mixture is continuously stirred for a sufficient period to ensure that equilibrium is reached between the solid and liquid phases.
- **Phase Separation:** After reaching equilibrium, stirring is stopped, and the solution is allowed to stand for a period to allow the undissolved solid to settle.
- **Sampling:** A sample of the clear supernatant liquid is carefully withdrawn using a pre-heated or pre-cooled syringe to avoid any change in temperature that might alter the solubility. The syringe is often fitted with a filter to prevent any solid particles from being drawn.
- **Analysis:** The concentration of 4-methylsulfonylbenzaldehyde in the sampled solution is determined using a suitable analytical technique. A common method is high-performance liquid chromatography (HPLC).
- **Data Correlation:** The experimental solubility data is then often correlated with various thermodynamic models such as the modified Apelblat equation, the λh equation, the Wilson model, and the nonrandom two-liquid (NRTL) model.^{[2][3]} The modified Apelblat equation has been shown to provide a good correlation for the solubility of 4-methylsulfonylbenzaldehyde in the studied solvents.^{[2][3]}

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical workflow of the isothermal dissolution equilibrium method for determining the solubility of a solid compound in a solvent.

Workflow for Isothermal Dissolution Equilibrium Method



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethylsulfonylbenzaldehyde | 50899-03-1 | Benchchem [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [solubility of 4-Ethylsulfonylbenzaldehyde in organic solvents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1314216#solubility-of-4-ethylsulfonylbenzaldehyde-in-organic-solvents\]](https://www.benchchem.com/product/b1314216#solubility-of-4-ethylsulfonylbenzaldehyde-in-organic-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com